

A Comprehensive Technical Guide to the Physical Properties of (S)-(+)-1-Cyclohexylethylamine

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Compound of Interest

Compound Name: (S)-(+)-1-Cyclohexylethylamine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-(+)-1-Cyclohexylethylamine, a chiral primary amine, serves as a critical building block in asymmetric synthesis, particularly in the development of novel pharmaceutical agents and agrochemicals. Its stereochemistry is pivotal to the biological activity of the target molecules. A thorough understanding of its physical properties is fundamental for its effective use in synthesis, purification, and formulation. This technical guide provides an in-depth overview of the key physical characteristics of **(S)-(+)-1-Cyclohexylethylamine**, complete with experimental methodologies and structured data for ease of reference.

Core Physical Properties

The physical properties of **(S)-(+)-1-Cyclohexylethylamine** are summarized in the table below. These values are critical for predicting its behavior in various chemical processes, including reaction kinetics, separation, and purification.

Property	Value	Conditions
Molecular Formula	C8H17N	Room Temperature
Molecular Weight	127.23 g/mol	
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	60 °C	12 mmHg
177-178 °C	Atmospheric Pressure (lit.)	25 °C
Density	0.856 g/mL	
0.866 g/mL	20 °C	
Refractive Index	1.4614	20 °C (D line)
Specific Rotation	+3.5°	25 °C (neat, D line)
Solubility	Insoluble in water. Miscible with acetone, chloroform, dimethyl sulfoxide, ethanol, methanol, ether, and petroleum ether.	

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research and development. The following sections detail the generalized experimental protocols for measuring the key physical parameters of **(S)-(+)-1-Cyclohexylethylamine**.

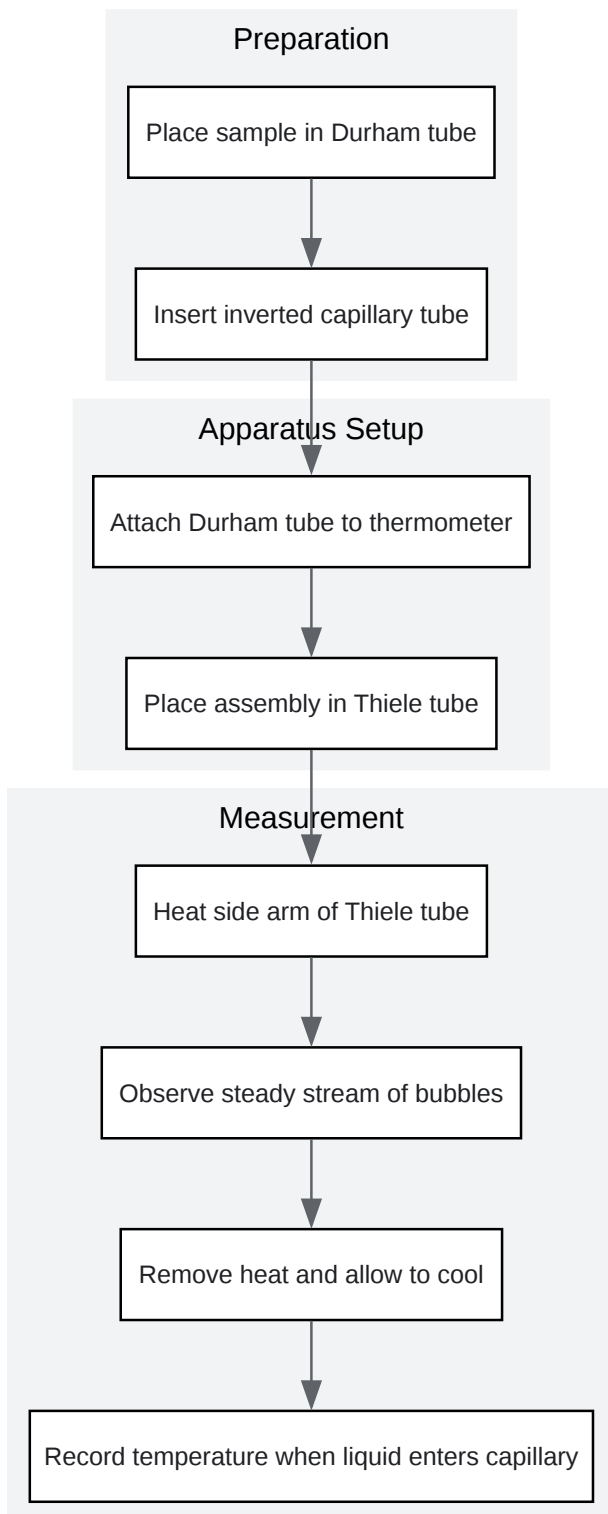
Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is a convenient and accurate technique.

Methodology:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of **(S)-(+)-1-Cyclohexylethylamine** is placed into a small test tube (Durham tube).
- **Capillary Tube Insertion:** A sealed-end capillary tube is inverted and placed inside the Durham tube containing the sample.
- **Apparatus Setup:** The Durham tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube filled with a high-boiling point oil (e.g., mineral oil), making sure the rubber band or attachment is above the oil level.
- **Heating:** The side arm of the Thiele tube is gently heated. This design promotes convection currents, ensuring uniform heating of the oil bath and the sample.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until the bubbling is rapid and continuous.
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Workflow for Boiling Point Determination (Thiele Tube Method)

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Caption: Workflow for Boiling Point Determination.

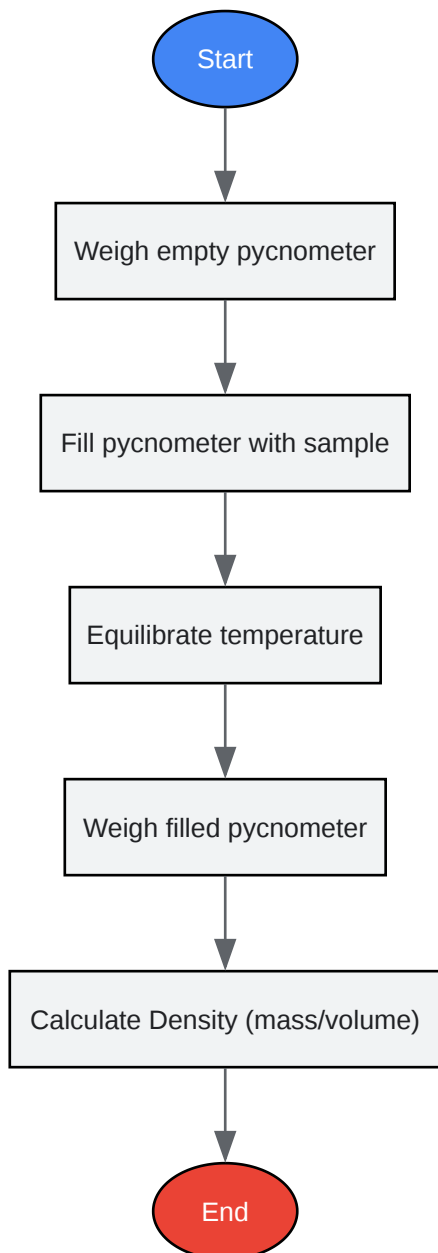
Determination of Density

Density is the mass per unit volume of a substance. For a liquid, it can be determined by measuring the mass of a known volume.

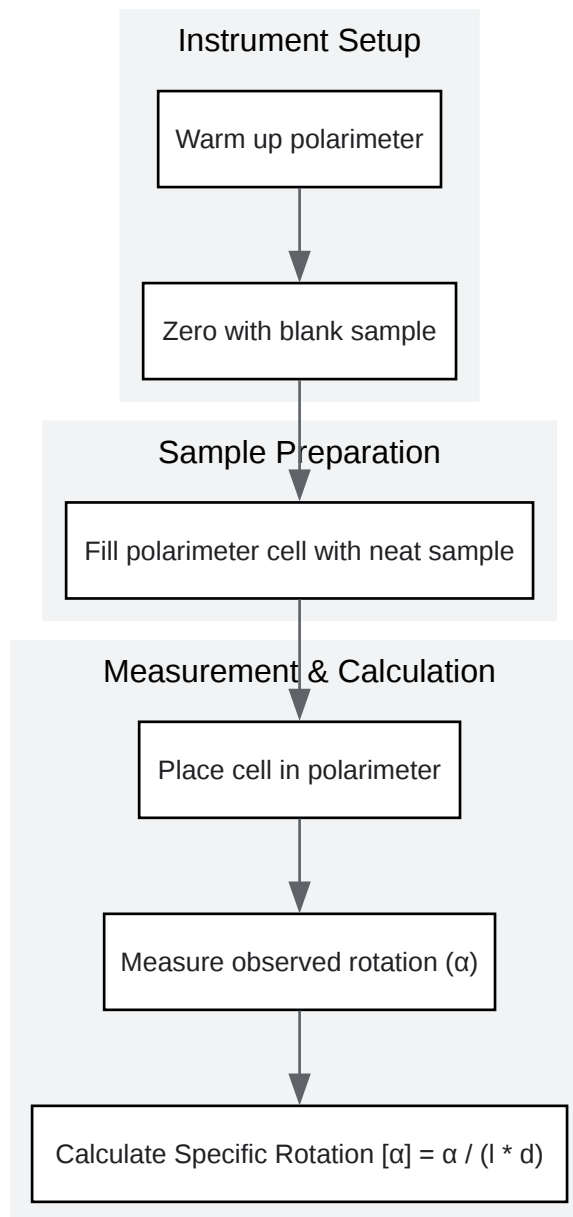
Methodology:

- **Tare a Pycnometer:** A clean, dry pycnometer (a flask with a specific volume) is accurately weighed.
- **Fill with Sample:** The pycnometer is filled with **(S)-(+)-1-Cyclohexylethylamine**. Care is taken to avoid air bubbles.
- **Equilibrate Temperature:** The filled pycnometer is placed in a constant temperature bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- **Adjust Volume:** The volume is precisely adjusted to the pycnometer's calibration mark.
- **Weigh the Filled Pycnometer:** The pycnometer containing the sample is weighed accurately.
- **Calculation:** The density is calculated by dividing the mass of the sample (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Workflow for Density Determination



Workflow for Specific Rotation Measurement



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